

# Physical and chemical properties of barium thiocyanate trihydrate.

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## Compound of Interest

Compound Name: Barium thiocyanate

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## Barium Thiocyanate Trihydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **barium thiocyanate** trihydrate ( $\text{Ba}(\text{SCN})_2 \cdot 3\text{H}_2\text{O}$ ). The information is curated for professionals in research and development who require detailed data for experimental design and chemical synthesis.

### Physical Properties

**Barium thiocyanate** trihydrate is a white, crystalline solid.[1][2] It is known to be hygroscopic, meaning it readily absorbs moisture from the air.[2][3] The anhydrous form is deliquescent.[4]

Property	Value	Source
Molecular Weight	307.55 g/mol	[5]
Appearance	White crystalline solid	[1][2]
Odor	Odorless	[1]
Density	2.23 g/cm <sup>3</sup>	[5]
Solubility in Water	62.63 g/100 mL at 25°C	[3][6]
Solubility in other solvents	Soluble in acetone, methanol, and ethanol	[3][7][8]
Melting Point	Not available	[1][9]
Boiling Point	Not available	[1][9]

## Chemical Properties

**Barium thiocyanate** trihydrate is stable under normal conditions.[9] It is incompatible with oxidizing agents and active metals.[9] Contact with acids can liberate very toxic gas.[10][11]

Decomposition:

Upon heating, **barium thiocyanate** trihydrate decomposes. Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>), sulfur oxides, and barium oxides.[1][10]

Crystal Structure:

**Barium thiocyanate** trihydrate has a monoclinic crystal system with the space group C2/m.[5] The barium ion is coordinated with four nitrogen atoms, four oxygen atoms, and one sulfur atom.[5] The water molecules are involved in hydrogen bonding with the sulfur atoms.[5]

Crystal System	Monoclinic	[5]
Space Group	C2/m	[5]
Lattice Parameters	$a = 15.981 \text{ \AA}$ , $b = 4.441 \text{ \AA}$ , $c = 13.333 \text{ \AA}$ , $\beta = 104.65^\circ$	[5]
Bond Distances	Ba-N = 2.90-2.91 $\text{\AA}$ , Ba-O = 2.71-2.90 $\text{\AA}$ , Ba-S = 3.39 $\text{\AA}$	[5]
N-C = 1.15 $\text{\AA}$ , C-S = 1.65-1.66 $\text{\AA}$		[5]

## Experimental Protocols

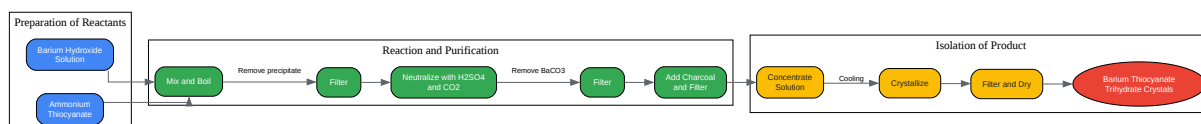
### Synthesis of Barium Thiocyanate

A common method for the preparation of **barium thiocyanate** involves the reaction of barium hydroxide with ammonium thiocyanate in an aqueous solution.[3][7]

Procedure:

- A solution of barium hydroxide is prepared in water.
- Ammonium thiocyanate is added to the barium hydroxide solution.
- The mixture is boiled to drive off the ammonia gas produced during the reaction. Water is added periodically to maintain the volume. The reaction is complete when the evolution of ammonia ceases. The solution should remain alkaline.
- If a precipitate forms, the solution is filtered.
- The filtrate is then neutralized. First, 6 N sulfuric acid is added until the solution is faintly alkaline. Then, carbon dioxide is passed through the solution to precipitate the remaining barium hydroxide as barium carbonate.
- The solution is heated to boiling to decompose any barium hydrogen carbonate and then filtered.

- Activated charcoal is added to the filtrate, and the solution is heated to boiling and filtered again.
- The final filtrate is concentrated by heating until the boiling point reaches 125°C.
- The solution is allowed to cool to room temperature and then placed in an ice bath to crystallize the **barium thiocyanate** trihydrate.
- The resulting crystals are collected by filtration and dried in air.[7]



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Caption: Experimental workflow for the synthesis of **barium thiocyanate** trihydrate.

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Address: 3281 E Guasti Rd

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